

Essential Safety and Handling Guide for MART-1 (27-35) (human) Peptide

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Compound of Interest

Compound Name: MART-1 (27-35) (human)

Cat. No.: B1146212

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, logistical, and operational guidance for the handling of **MART-1 (27-35) (human)** peptide. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product.

Product Information and Physical Properties

The MART-1 (27-35) peptide is a nonapeptide corresponding to amino acids 27-35 of the human Melanoma Antigen Recognized by T-cells 1. It is a white, lyophilized powder.^[1]

Property	Value	Source
Amino Acid Sequence	Ala-Ala-Gly-Ile-Gly-Ile-Leu-Thr-Val	^[1]
Molecular Formula	C ₃₇ H ₆₇ N ₉ O ₁₁	^[1]
Molecular Weight	~814 g/mol	^[2]
Appearance	Lyophilized white powder	^[1]
Solubility	Soluble in double-distilled water and DMSO	

Hazard Identification and Safety Precautions

MART-1 (27-35) is not classified as a hazardous substance or mixture. However, as with all laboratory chemicals, appropriate safety precautions should be taken.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.

Personal Protective Equipment (PPE): A comprehensive list of required personal protective equipment is provided below.

PPE Category	Item	Rationale
Hand Protection	Nitrile or latex gloves	Prevents skin contact and contamination of the peptide.
Eye Protection	Safety glasses or goggles	Protects against accidental splashes during reconstitution and handling.
Body Protection	Laboratory coat	Shields clothing and skin from potential spills.
Respiratory Protection	Use in a well-ventilated area or fume hood	Recommended when handling the lyophilized powder to prevent inhalation.

Operational Plan: From Receipt to Storage

Proper handling and storage are critical to maintain the stability and integrity of the MART-1 (27-35) peptide.

Receiving and Initial Storage

Upon receipt, inspect the vial for any damage. The lyophilized peptide should be stored at -20°C or -80°C for long-term stability.

Reconstitution Protocol

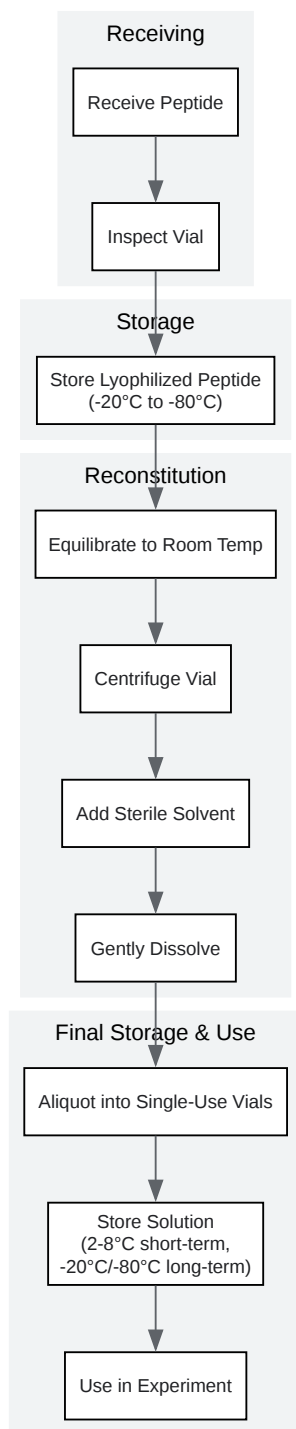
To prepare the peptide for use, follow this step-by-step reconstitution protocol:

- **Equilibrate to Room Temperature:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for 15-30 minutes. This prevents condensation from forming inside the vial.
- **Centrifuge:** Briefly centrifuge the vial to ensure the entire lyophilized powder is at the bottom.
- **Prepare Solvent:** Use sterile, double-distilled water or a buffer such as sterile phosphate-buffered saline (PBS). For hydrophobic peptides, DMSO can be used as an initial solvent, followed by dilution with an aqueous buffer.
- **Add Solvent:** Using a sterile pipette, slowly add the desired volume of solvent to the vial. Aim the pipette tip towards the side of the vial to avoid directly spraying the powder.
- **Dissolve:** Gently swirl or vortex the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause the peptide to denature. If necessary, sonication can be used to aid dissolution.
- **Final Concentration:** Reconstitute to a stock concentration of, for example, 1 mg/mL. Specific experimental requirements may necessitate different concentrations.

Storage of Reconstituted Peptide

- **Short-term storage:** Store the reconstituted peptide solution at 2-8°C for up to a few days.
- **Long-term storage:** For extended storage, it is recommended to create single-use aliquots and store them at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Operational Workflow for MART-1 (27-35) Peptide

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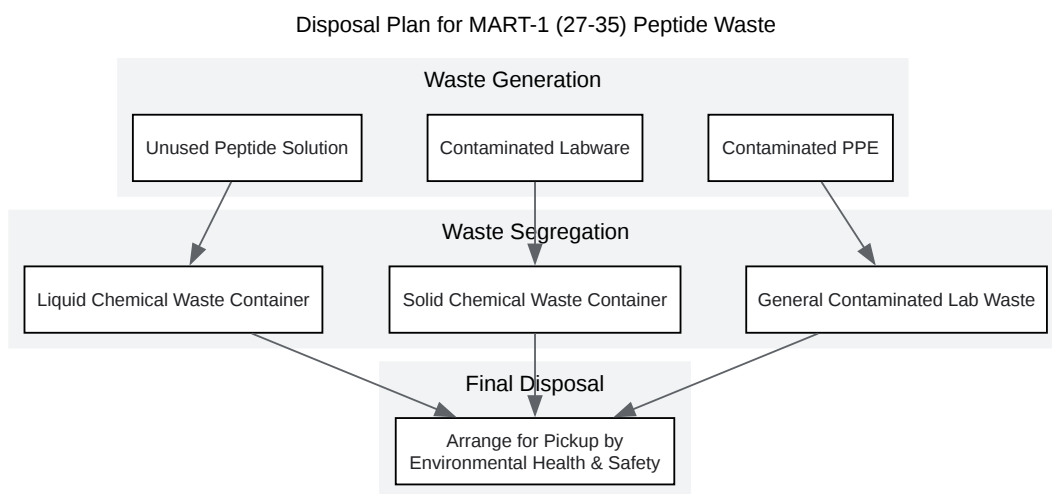
Operational Workflow for MART-1 (27-35) Peptide

Disposal Plan

Proper disposal of peptide waste is crucial to maintain a safe laboratory environment. Although MART-1 (27-35) is not classified as hazardous, it should be disposed of as chemical waste.

Waste Type	Disposal Procedure
Unused Peptide Solution	Collect in a designated and clearly labeled chemical waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Dispose of in a designated solid chemical waste container.
Contaminated PPE (e.g., gloves)	Place in the appropriate laboratory waste stream for contaminated items.

Follow your institution's and local regulations for chemical waste disposal.



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Disposal Plan for MART-1 (27-35) Peptide Waste

Experimental Protocols

The MART-1 (27-35) peptide is commonly used in immunological research, particularly in T-cell stimulation assays.

T-Cell Stimulation Assay (Example)

- **Prepare Target Cells:** Use antigen-presenting cells (APCs), such as T2 cells, that are capable of presenting the peptide.
- **Peptide Pulsing:** Incubate the APCs with the reconstituted MART-1 (27-35) peptide at a concentration typically ranging from 1-10 µg/mL for 1-2 hours at 37°C.
- **Co-culture:** After pulsing, wash the APCs to remove excess peptide and co-culture them with peripheral blood mononuclear cells (PBMCs) or isolated T-cells.
- **Analysis:** After a suitable incubation period (e.g., 5-7 days for primary stimulation or a few hours for effector function assays), assess T-cell activation through methods such as ELISpot (to detect cytokine secretion, e.g., IFN-γ), intracellular cytokine staining followed by flow cytometry, or cytotoxicity assays.

Disclaimer: This guide is intended for informational purposes only and should not replace your institution's established safety protocols. Always consult the Safety Data Sheet (SDS) for the specific product you are using and adhere to your local and institutional safety guidelines.

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References

- 1. MART-1 (27-35), Human [sigmaaldrich.com]

- 2. bpsbioscience.com [bpsbioscience.com]
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